

Personal protective equipment for handling cis-1,4-Diacetoxyl-2-butene

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Compound of Interest

Compound Name: **cis-1,4-Diacetoxyl-2-butene**

Cat. No.: **B1582018**

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Essential Safety and Handling Guide for cis-1,4-Diacetoxyl-2-butene

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **cis-1,4-Diacetoxyl-2-butene**. The following procedures are designed to ensure the safe handling of this chemical and to minimize risks in the laboratory environment.

Chemical Identifier:

- Name: **cis-1,4-Diacetoxyl-2-butene**
- Synonyms: cis-2-Butene-1,4-diol diacetate
- CAS Number: 25260-60-0
- Molecular Formula: C8H12O4[1]
- Molecular Weight: 172.18 g/mol [1]

Hazard Identification and Precautionary Statements

cis-1,4-Diacetoxyl-2-butene is classified as a skin irritant.[1] It is crucial to handle this compound with care and to adhere to the recommended safety protocols.

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[1\]](#)
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **cis-1,4-Diacetoxy-2-butene** to prevent exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Goggles compliant with European standard EN 166 or NIOSH-approved safety glasses with side-shields. [1] [2]
Hand Protection	Protective gloves, such as nitrile rubber. It is important to inspect gloves before use and to observe the breakthrough time and permeability data provided by the glove supplier. [1]
Skin and Body	Long-sleeved clothing or a lab coat to prevent skin contact. [1] For larger scale operations or in case of a spill, fire/flame resistant and impervious clothing is recommended. [2]
Respiratory	Under normal laboratory use with adequate ventilation, no respiratory protection is typically required. [1] For large-scale use, in emergencies, or if ventilation is inadequate, a NIOSH/MSHA or European Standard EN 136 approved respirator with an organic vapor filter (Type A Brown, conforming to EN14387) should be used. [1]

Operational Plan: Handling and Storage

Adherence to proper handling and storage procedures is essential for maintaining the stability of the chemical and the safety of the laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)

- Avoid the formation of dust and aerosols.[[2](#)]
- Use non-sparking tools to prevent ignition sources.[[2](#)]
- Wash hands thoroughly after handling the substance.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[2](#)][[3](#)]
- Keep away from incompatible materials, such as oxidizing agents.[[3](#)]
- The storage class is 10: Combustible liquids.

Emergency Procedures

In the event of an emergency, follow these procedures immediately.

Emergency Situation	First-Aid Measures
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. [1] [2] If skin irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. If the person is conscious, have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.
Spill	Ensure adequate ventilation and remove all sources of ignition. [2] Absorb the spill with an inert absorbent material (e.g., sand, earth, vermiculite) and collect it in a suitable, closed container for disposal. [1] [3]

Disposal Plan

Proper disposal of **cis-1,4-Diacetoxy-2-butene** and any contaminated materials is crucial to prevent environmental contamination and to comply with regulations.

- Chemical Disposal: Dispose of the chemical in accordance with federal, state, and local regulations. Do not allow the product to enter drains or waterways.[\[3\]](#) The chemical should be disposed of as hazardous waste.

- Contaminated Material: Any materials, such as gloves, absorbent pads, and containers that have come into contact with **cis-1,4-Diacetoxy-2-butene** should be treated as hazardous waste and disposed of in a sealed, labeled container.
- Container Disposal: Dispose of the original container as unused product in accordance with regulations.^[3]

Experimental Protocol: Standard Handling Procedure

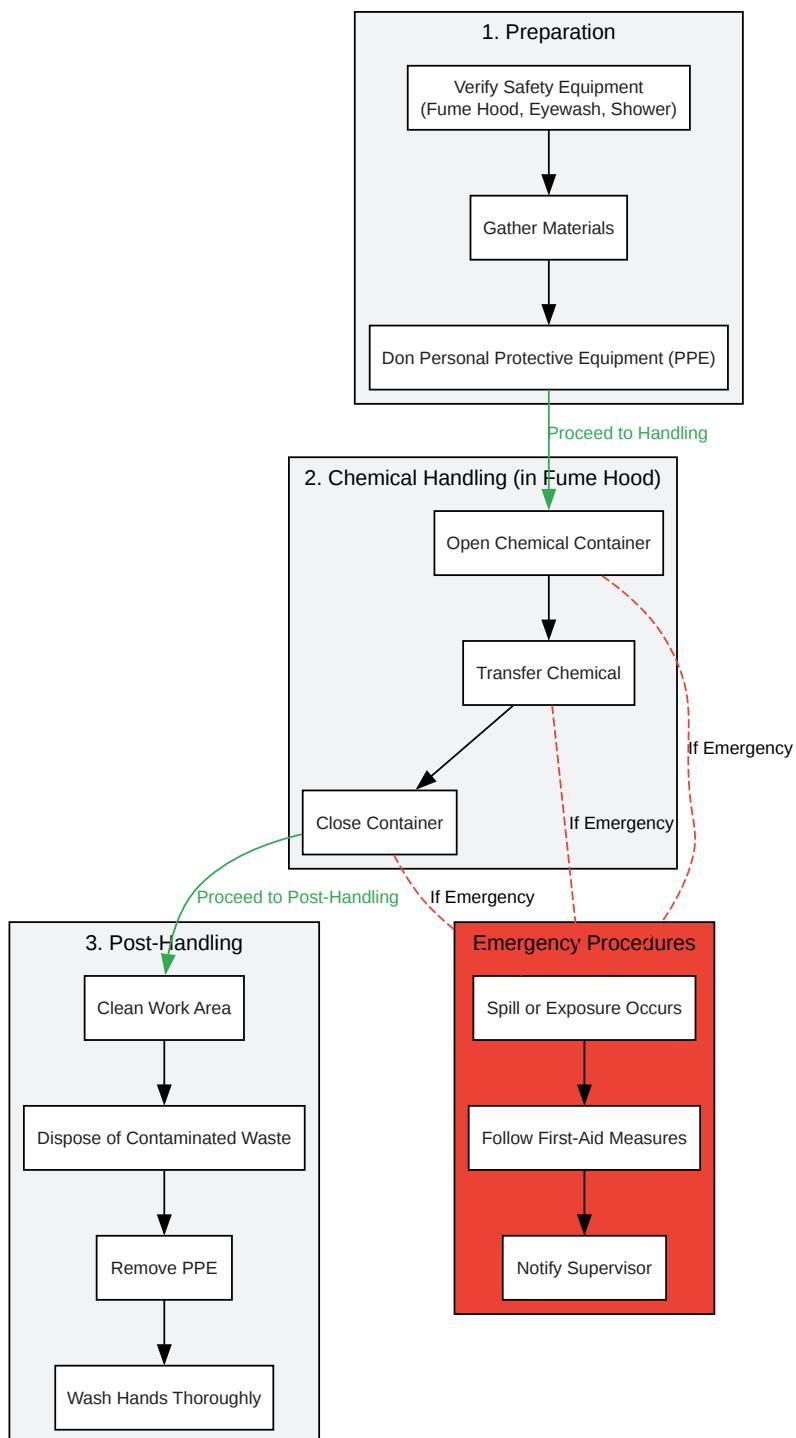
This protocol outlines the step-by-step process for safely handling **cis-1,4-Diacetoxy-2-butene** in a laboratory setting.

- Preparation:
 - Ensure the work area (chemical fume hood) is clean and uncluttered.
 - Verify that the safety shower and eyewash station are accessible and operational.
 - Gather all necessary materials, including the chemical, solvents, glassware, and spill containment supplies.
 - Put on all required Personal Protective Equipment (PPE) as detailed in the table above.
- Handling the Chemical:
 - Carefully open the container of **cis-1,4-Diacetoxy-2-butene** inside the chemical fume hood.
 - Use a clean, dry pipette or syringe to transfer the required amount of the liquid.
 - Avoid splashing or generating aerosols.
 - Close the container tightly immediately after use.
- Post-Handling:

- Clean any contaminated surfaces with an appropriate solvent and then with soap and water.
- Dispose of all contaminated waste in the designated hazardous waste container.
- Carefully remove PPE, avoiding self-contamination. Dispose of gloves and any other disposable PPE as hazardous waste.
- Wash hands thoroughly with soap and water.

Workflow for Handling **cis-1,4-Diacetoxy-2-butene**

Workflow for Handling cis-1,4-Diacetoxy-2-butene

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Caption: Logical workflow for the safe handling of **cis-1,4-Diacetoxy-2-butene**.

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